

# An In-depth Technical Guide to the Material Safety of Thiodiglycol-d8

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## Compound of Interest

Compound Name: Thiodiglycol-d8

Cat. No.: B13437303

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This guide provides a comprehensive overview of the material safety data for **Thiodiglycol-d8**, compiled for researchers, scientists, and professionals in drug development. The information presented is aggregated from various safety data sheets and toxicological resources. It is important to note that while **Thiodiglycol-d8** is the subject, much of the available safety and toxicity data is based on its non-deuterated analogue, Thiodiglycol. The isotopic labeling with deuterium is generally not considered to significantly alter the chemical's primary toxicological properties, though slight variations in physical properties may exist.

## Chemical and Physical Properties

**Thiodiglycol-d8** is a deuterated organosulfur compound used as an isotopic labeled analog of Thiodiglycol.<sup>[1]</sup> It is primarily utilized in research, particularly in spectroscopic applications and as a tracer for studying molecular interactions and dynamics.<sup>[2]</sup> The substitution of hydrogen with deuterium results in a higher molecular weight compared to the parent compound but has minimal impact on its fundamental physical characteristics.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>2</sub> D <sub>8</sub> O <sub>2</sub> S	[2]
Molecular Weight	130.24 g/mol	[1][2]
Appearance	Colorless liquid	[2][3]
Solubility	Miscible with water and polar organic solvents like methanol and ethanol.[2][3]	
Boiling Point	Slight variations from the non-deuterated form (282 °C).[2][4]	
Melting Point	Slight variations from the non-deuterated form (-10.2 °C to -16 °C).[3][4]	
Flash Point	~160 °C (for non-deuterated form)	[3][5]
Density	Slight variations from the non-deuterated form (1.1793 g/cm <sup>3</sup> at 25 °C).[4]	
Vapor Density	~4.21 (Air = 1) (for non-deuterated form)	[4]
log Kow	-0.75 (for non-deuterated form, indicating low bioaccumulation potential)	[6][7]

## Toxicological Data

Toxicological information is primarily available for the non-deuterated Thiodiglycol. These values provide a strong indication of the potential hazards associated with **Thiodiglycol-d8**.

Metric	Value	Species	Route	Source
Oral LD50	>5000 mg/kg	Rat	Oral	[8]
Oral LD50	6.61 g/kg	Rat	Oral	[3]
Dermal LD50	20 mL/kg	Rabbit	Dermal	[3]
Subcutaneous LD50	4 to 5 mL/kg	Mouse	Subcutaneous	[3]
Subcutaneous LD50	4 mL/kg	Rat	Subcutaneous	[3]
NOAEL (Oral)	500 mg/kg/day	Rat	Oral (90-day study)	[8]
NOAEL (Developmental)	1290 mg/kg	Rat	Oral	[8]

#### Key Toxicological Findings:

- Thiodiglycol is reported to be of relatively low toxicity in animal studies.[3]
- It is considered a mild skin irritant and a moderate ocular irritant.[8]
- It was not found to be a skin sensitizer in animals.[8]
- Genetic toxicity assays have shown mixed results. It was not mutagenic in Ames Salmonella, E. coli, and mouse lymphoma assays, but it did induce chromosomal aberrations in Chinese hamster ovarian (CHO) cells.[7][8]
- High doses in a 90-day oral study in rats resulted in lower body weights and changes in kidney weights.[8]

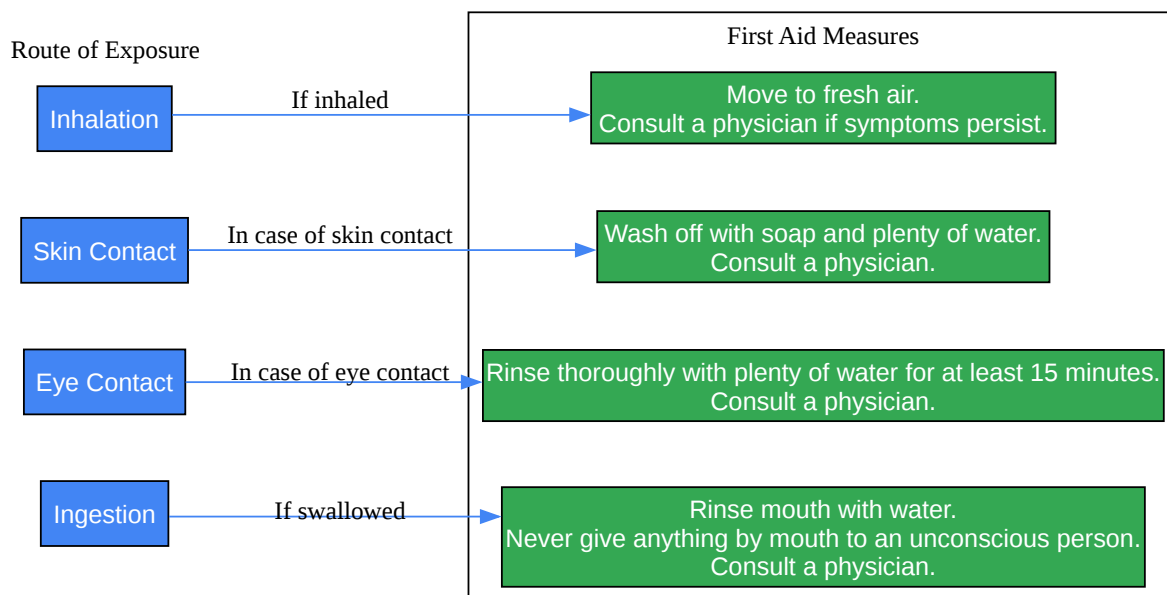
## Hazard Identification and First Aid

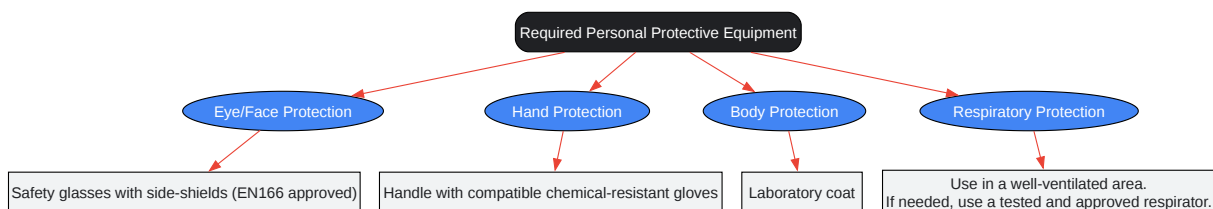
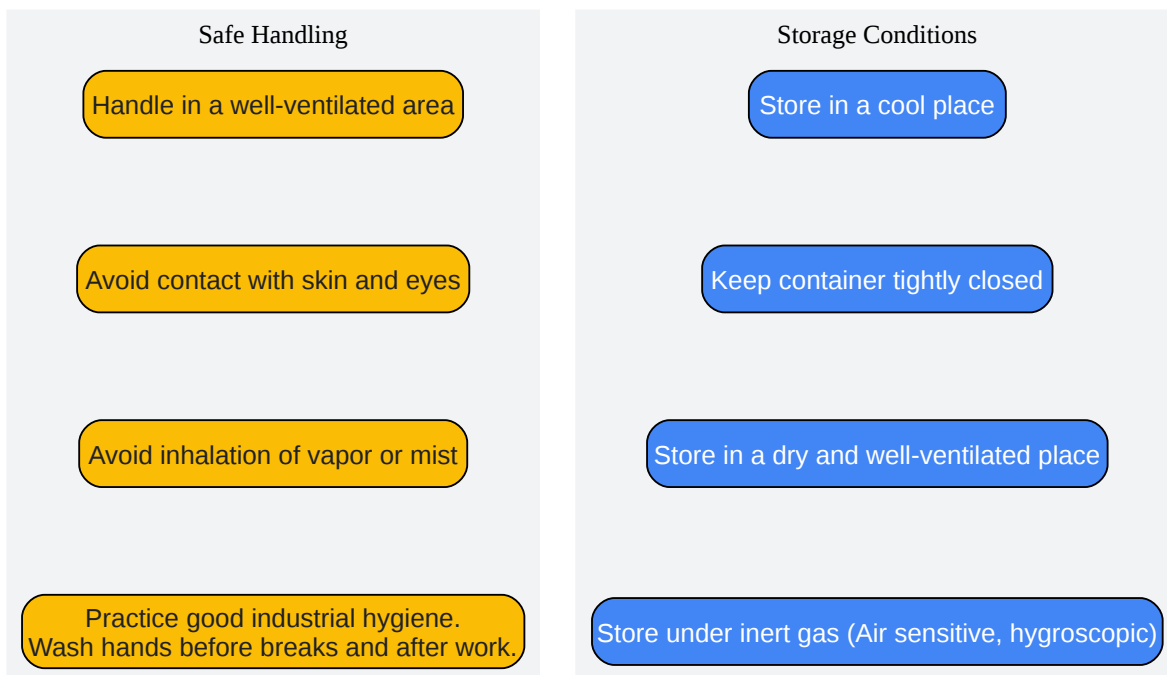
The primary hazards associated with Thiodiglycol are eye and mild respiratory tract irritation.[5]  
[9]

GHS Hazard Statements (for Thiodiglycol):

- H319: Causes serious eye irritation.

First Aid Procedures:





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Address: 3281 E Guasti Rd

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